

Spectroscopic Characterization of 2,3-Dibromobenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dibromobenzaldehyde

CAS No.: 61563-26-6

Cat. No.: B1338254

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of **2,3-Dibromobenzaldehyde**. Due to the limited availability of published experimental spectra for this specific compound, this document leverages data from structurally analogous compounds and established principles of spectroscopic interpretation to provide a reliable predictive analysis. This guide is intended to assist researchers in the identification, characterization, and quality control of **2,3-Dibromobenzaldehyde** in a laboratory setting.

Predicted Spectroscopic Data

The following sections summarize the anticipated data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) for **2,3-Dibromobenzaldehyde**.

Predicted Infrared (IR) Spectroscopy Data

The IR spectrum of **2,3-Dibromobenzaldehyde** is expected to exhibit characteristic absorption bands corresponding to its functional groups. The aldehyde group and the substituted aromatic

ring will be the most prominent features.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity
~3080-3050	C-H (Aromatic)	Stretch	Medium-Weak
~2860 & ~2760	C-H (Aldehyde)	Stretch (Fermi Doublet)	Medium-Weak
~1705-1685	C=O (Aromatic Aldehyde)	Stretch	Strong
~1580, 1460, 1420	C=C (Aromatic)	Stretch	Medium-Strong
Below 800	C-Br	Stretch	Medium-Strong

Note: The conjugation of the aldehyde to the aromatic ring is expected to lower the C=O stretching frequency compared to an aliphatic aldehyde.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Predicted Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The ¹H and ¹³C NMR spectra are crucial for the structural elucidation of **2,3-Dibromobenzaldehyde**. The chemical shifts are influenced by the electron-withdrawing effects of the bromine atoms and the aldehyde group.

1.2.1. Predicted ¹H NMR Data (Solvent: CDCl₃, Reference: TMS)

Signal	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Aldehyde-H	~10.3	Singlet (s)	-	1H, -CHO
Aromatic-H4	~7.4-7.5	Triplet (t)	~7.8	1H
Aromatic-H5	~7.8-7.9	Doublet of doublets (dd)	$J \approx 7.8, 1.5$	1H
Aromatic-H6	~7.9-8.0	Doublet of doublets (dd)	$J \approx 7.8, 1.5$	1H

Note: The aldehyde proton is expected to be a sharp singlet, highly deshielded due to the electronegativity of the oxygen atom.[4] The aromatic protons will exhibit splitting patterns based on their coupling with neighboring protons.

1.2.2. Predicted ^{13}C NMR Data (Solvent: CDCl_3 , Reference: TMS)

Signal	Predicted Chemical Shift (δ , ppm)
C=O	~190
C1	~135
C2	~125
C3	~130
C4	~130
C5	~138
C6	~130

Note: The carbonyl carbon will be the most downfield signal. The carbons attached to the bromine atoms (C2 and C3) will have their chemical shifts influenced by the halogen's electronegativity and size.

Predicted Mass Spectrometry (MS) Data

Mass spectrometry will provide information on the molecular weight and fragmentation pattern of **2,3-Dibromobenzaldehyde**. The presence of two bromine atoms will result in a characteristic isotopic pattern for the molecular ion peak.

m/z	Ion	Notes
262, 264, 266	$[M]^+$, $[M+2]^+$, $[M+4]^+$	Molecular ion peak cluster with a characteristic ~1:2:1 intensity ratio due to the two bromine isotopes (^{79}Br and ^{81}Br). [5] [6]
261, 263, 265	$[M-H]^+$	Loss of a hydrogen atom.
233, 235, 237	$[M-\text{CHO}]^+$	Loss of the formyl radical.
183, 185	$[M-\text{Br}]^+$	Loss of one bromine atom.
155	$[M-\text{Br}-\text{CO}]^+$	Loss of a bromine atom and carbon monoxide.
104	$[M-2\text{Br}]^+$	Loss of both bromine atoms.
76	$[\text{C}_6\text{H}_4]^+$	Benzene ring fragment.

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data for a solid aromatic aldehyde like **2,3-Dibromobenzaldehyde**.

Infrared (IR) Spectroscopy (Attenuated Total Reflectance - ATR)

- Instrument Setup: Perform a background scan to account for atmospheric CO_2 and water vapor.
- Sample Preparation: Place a small amount of solid **2,3-Dibromobenzaldehyde** directly onto the ATR crystal.

- **Data Acquisition:** Apply pressure to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} .
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background. Perform baseline correction if necessary.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:**
 - For ^1H NMR, dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean NMR tube.^[8]
 - For ^{13}C NMR, a higher concentration of 20-50 mg is recommended.^[9]
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0.00 ppm).
- **Instrument Setup:** Insert the NMR tube into the spectrometer, lock onto the deuterium signal of the solvent, and shim the magnetic field to achieve homogeneity.^[8]
- **Data Acquisition:**
 - ^1H NMR: Use a standard single-pulse sequence with a 30-45° pulse angle, an acquisition time of 2-4 seconds, a relaxation delay of 1-5 seconds, and 8-16 scans.^[8]
 - ^{13}C NMR: Use a proton-decoupled pulse sequence with a 45° pulse angle, an acquisition time of 1-2 seconds, a relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more).
- **Data Processing:** Apply a Fourier transform to the Free Induction Decay (FID). Phase and baseline correct the spectrum. Reference the chemical shifts to the TMS signal. For ^1H NMR, integrate the signals to determine proton ratios.^[8]

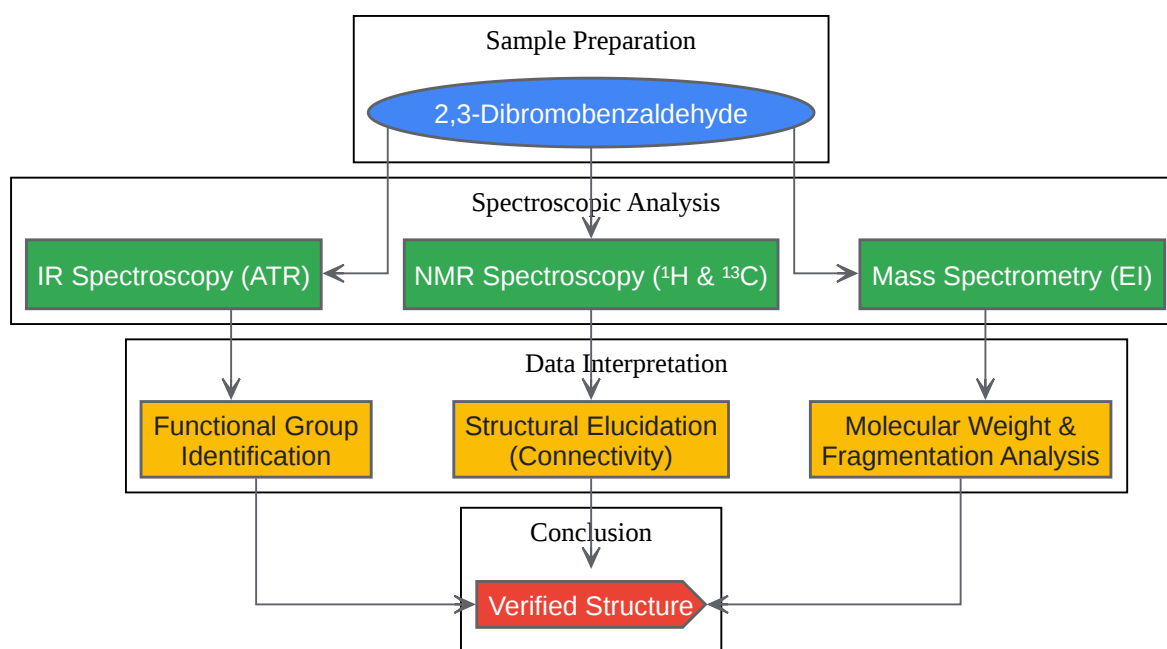
Mass Spectrometry (Electron Ionization - EI)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, where it will be vaporized.

- Ionization: Bombard the gaseous sample molecules with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation.[10]
- Mass Analysis: Accelerate the resulting positively charged ions into a mass analyzer (e.g., quadrupole or time-of-flight), which separates them based on their mass-to-charge (m/z) ratio.[10]
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting the relative abundance of each ion versus its m/z ratio.

Visualizations

The following diagrams illustrate the experimental workflow and structural relationships for the spectroscopic characterization of **2,3-Dibromobenzaldehyde**.



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Caption: General workflow for the spectroscopic characterization of **2,3-Dibromobenzaldehyde**.

Caption: Predicted ^1H NMR coupling relationships for the aromatic protons of **2,3-Dibromobenzaldehyde**.

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